

Technical Guide: 3-[(4-Chlorophenyl)sulfamoyl]benzoic acid[1]

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Compound of Interest

Compound Name:	3-[(4-Chlorophenyl)sulfamoyl]benzoic acid
CAS No.:	147410-78-4
Cat. No.:	B3378771

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Executive Summary

This technical guide provides a comprehensive analysis of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** (CAS: 147410-78-4), a significant sulfonamide scaffold used in medicinal chemistry. Characterized by a benzoic acid moiety linked via a sulfonamide bridge to a 4-chlorophenyl ring, this compound serves as a critical intermediate in the synthesis of ion channel modulators, potential carbonic anhydrase inhibitors, and anti-inflammatory agents. This document details the precise synthesis, physicochemical profiling, and analytical characterization required for high-purity research applications.

Chemical Identity & Structural Analysis[1][2][3][4] Nomenclature and Identifiers[5]

- IUPAC Name: **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**[1][2][3]

- Common Synonyms: 3-(N-(4-Chlorophenyl)sulfonamido)benzoic acid; 3-(4-Chlorophenylaminosulfonyl)benzoic acid.
- CAS Registry Number: 147410-78-4[1]
- Molecular Formula: C₁₃H₁₀ClNO₄S[2]
- Molecular Weight: 311.74 g/mol [4]

Pharmacophore Decomposition

The molecule is composed of three distinct functional regions, making it a versatile "fragment" for Structure-Activity Relationship (SAR) studies:

- Hydrophilic Head (Benzoic Acid): Provides solubility at physiological pH and serves as a hydrogen bond donor/acceptor. It is the primary site for further derivatization (e.g., esterification, amidation).
- Linker (Sulfonamide): A rigid, polar spacer (-SO₂NH-) that mimics the transition state of peptide hydrolysis and offers hydrogen bonding capability.
- Lipophilic Tail (4-Chlorophenyl): A hydrophobic aromatic ring with a halogen substituent, enhancing membrane permeability and metabolic stability (blocking para-oxidation).

Synthesis & Manufacturing Protocol

Retrosynthetic Analysis

The most efficient synthetic route involves the nucleophilic attack of 4-chloroaniline on 3-(chlorosulfonyl)benzoic acid. This convergent synthesis minimizes side reactions compared to linear sequences.

Experimental Protocol

Objective: Synthesis of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** with >98% purity.

Reagents:

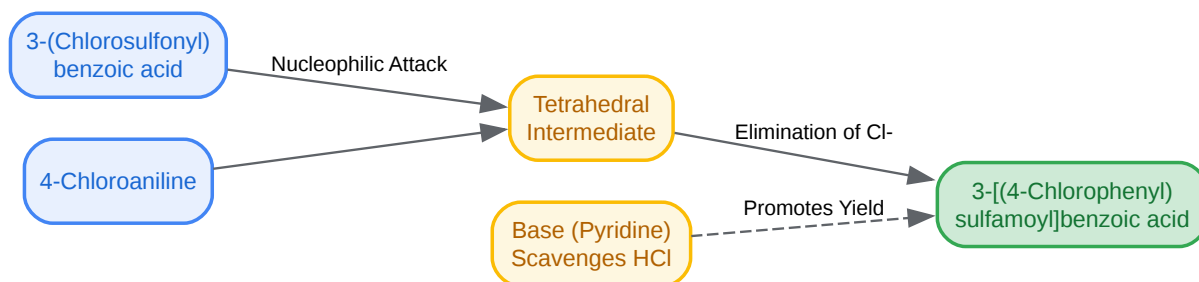
- 3-(Chlorosulfonyl)benzoic acid (1.0 eq)[4]

- 4-Chloroaniline (1.1 eq)
- Pyridine (or Triethylamine) (2.5 eq)
- Dichloromethane (DCM) (Anhydrous)
- Hydrochloric acid (1M)

Step-by-Step Methodology:

- **Preparation of Electrophile:** Dissolve 3-(chlorosulfonyl)benzoic acid (5.0 g, 22.6 mmol) in anhydrous DCM (50 mL) under a nitrogen atmosphere. Cool the solution to 0°C using an ice bath. Causality: Low temperature prevents hydrolysis of the sulfonyl chloride if trace moisture is present.
- **Amine Addition:** In a separate flask, dissolve 4-chloroaniline (3.17 g, 24.9 mmol) and pyridine (4.5 mL, 56.5 mmol) in DCM (20 mL). Add this solution dropwise to the sulfonyl chloride mixture over 30 minutes. Causality: Slow addition controls the exotherm and minimizes the formation of bis-sulfonamides.
- **Reaction:** Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: MeOH/DCM 1:9).
- **Quenching & Workup:**
 - Evaporate the DCM under reduced pressure.
 - Resuspend the residue in 1M NaOH (50 mL). Rationale: The product (carboxylic acid) and sulfonamide (pKa ~10) will dissolve as salts, while unreacted chloroaniline remains insoluble.
 - Wash the aqueous layer with Ethyl Acetate (2 x 30 mL) to remove unreacted aniline.
- **Precipitation:** Acidify the aqueous layer carefully with 6M HCl to pH ~2. The product will precipitate as a white to off-white solid.
- **Purification:** Filter the solid and wash with cold water (3 x 20 mL). Recrystallize from Ethanol/Water (8:2) to obtain analytical grade crystals.

Synthesis Pathway Diagram



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Figure 1: Convergent synthesis pathway via sulfonylation.

Physicochemical Profiling

Property	Value / Description	Method
Appearance	White to off-white crystalline powder	Visual Inspection
Melting Point	245–248 °C (Decomposes)	DSC (Differential Scanning Calorimetry)
pKa (Acid)	~4.2 (Carboxylic acid)	Potentiometric Titration
pKa (Sulfonamide)	~10.1 (NH group)	Potentiometric Titration
LogP	2.9 (Predicted)	Shake-flask method (Octanol/Water)
Solubility	Soluble in DMSO, DMF, dilute alkali.[5] Insoluble in water.[6]	Gravimetric Analysis

Analytical Characterization (Self-Validating Systems)

To ensure the trustworthiness of the synthesized material, the following analytical signatures must be verified.

Proton NMR (^1H -NMR)

- Solvent: DMSO- d_6
- Key Signals:
 - δ 13.2 ppm (br s, 1H): Carboxylic acid -COOH (Exchangeable with D_2O).
 - δ 10.5 ppm (s, 1H): Sulfonamide -NH- (Diagnostic singlet).
 - δ 8.3–7.6 ppm (m, 4H): Benzoic acid aromatic protons. Look for the deshielded proton at position 2 (between COOH and SO_2).
 - δ 7.3–7.1 ppm (d, 2H) & 7.1–6.9 ppm (d, 2H): 4-Chlorophenyl AA'BB' system.

Mass Spectrometry (LC-MS)

- Ionization: ESI Negative Mode $(\text{M}-\text{H})^-$
- Expected Mass: 309.99 m/z (Monoisotopic).
- Isotope Pattern: A distinct Chlorine isotope pattern is required. The M (310) and M+2 (312) peaks should show a 3:1 intensity ratio, confirming the presence of one chlorine atom.

IR Spectroscopy

- 1690 cm^{-1} : C=O stretch (Carboxylic acid dimer).
- 1330 cm^{-1} & 1160 cm^{-1} : Asymmetric and symmetric SO_2 stretches (Sulfonamide).

Biological Activity & Mechanism of Action[4]

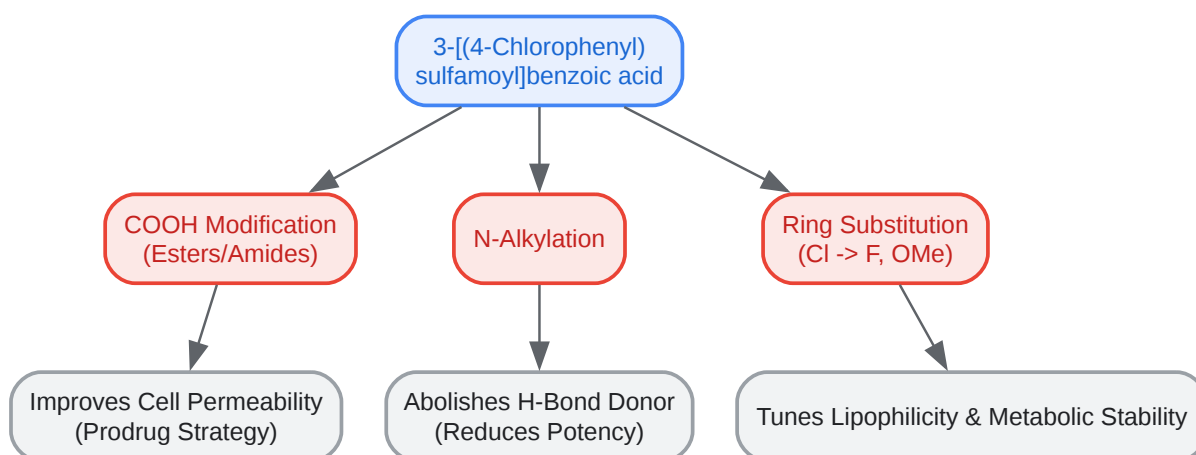
Potential Targets

Sulfamoylbenzoic acid derivatives are privileged structures in drug discovery.

- Carbonic Anhydrase Inhibition (CAI): The sulfonamide moiety is a classic zinc-binding group (ZBG) for Carbonic Anhydrases. However, N-substituted sulfonamides (like this compound) have reduced affinity compared to primary sulfonamides ($-\text{SO}_2\text{NH}_2$), unless metabolized.

- Ion Channel Modulation: Similar structures act as chloride channel blockers (e.g., NPPB analogs).
- LPA Receptor Agonism: Related scaffolds have been identified as agonists for Lysophosphatidic Acid (LPA) receptors, involved in cell proliferation.

Structure-Activity Relationship (SAR) Logic



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Figure 2: SAR decision tree for optimizing the scaffold.

Safety & Handling (MSDS Highlights)

- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling: Use in a fume hood. Avoid dust formation.
- Storage: Store at +2°C to +8°C, desiccated.

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